

Application of Oseltamivir-d3 in Bioequivalence Studies of Oseltamivir Phosphate

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Compound of Interest

Compound Name: *Oseltamivir-d3-1*

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These application notes and protocols detail the use of Oseltamivir-d3 as an internal standard in bioequivalence studies of oseltamivir phosphate. The focus is on the analytical methodology, specifically liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the simultaneous quantification of oseltamivir and its active metabolite, oseltamivir carboxylate, in human plasma.

Introduction

Oseltamivir phosphate is an antiviral prodrug that is rapidly hydrolyzed in the body to its active form, oseltamivir carboxylate.[1][2][3] Bioequivalence studies are crucial to compare the rate and extent of absorption of a generic oseltamivir phosphate formulation with a reference product.[4][5][6] The use of a stable isotope-labeled internal standard, such as Oseltamivir-d3, is essential for accurate and precise quantification of oseltamivir and oseltamivir carboxylate in biological matrices by correcting for variability during sample preparation and analysis.[1][7][8]

Bioanalytical Method: LC-MS/MS

A sensitive, selective, and rapid LC-MS/MS method is the standard for analyzing oseltamivir and its metabolite in plasma samples from bioequivalence studies.[1][7][9] This method typically involves solid-phase extraction (SPE) or protein precipitation for sample clean-up, followed by chromatographic separation and detection by a triple quadrupole mass spectrometer.[1][10][11]

Key Methodological Parameters

The following tables summarize the quantitative data from various validated LC-MS/MS methods for the analysis of oseltamivir and oseltamivir carboxylate.

Table 1: Linearity and Lower Limit of Quantification (LLOQ)

Analyte	Linearity Range (ng/mL)	LLOQ (ng/mL)	Reference
Oseltamivir	0.5–200	0.5	[1] [7] [9]
Oseltamivir Carboxylate	2.0–800	2.0	[1] [7] [9]
Oseltamivir	0.52–207.00	0.52	[8]
Oseltamivir Carboxylate	4.08–1200.00	4.08	[8]
Oseltamivir	3–300	3	[10]
Oseltamivir Carboxylate	10–10,000	10	[10]
Oseltamivir	2.08–241.12	2.08	[11]
Oseltamivir Carboxylate	10.8–1251.8	10.8	[11]
Oseltamivir	0.3-200	0.3	[12]

Table 2: Accuracy and Precision

Analyte	Concentration Level	Accuracy (%)	Precision (% CV)	Reference
Oseltamivir	LLOQ	-8.8 to 16.3	-8.6 to 14.5	[10]
Oseltamivir Carboxylate	All levels	-10.9 to 10.7	-10.9 to 10.7	[10]
Oseltamivir	All levels	91–102	0.9 – 13.7	[8]
Oseltamivir Carboxylate	All levels	88–109	0.5 – 8.2	[8]
Oseltamivir	Within- and between-run	97 to 105	<10	[12]

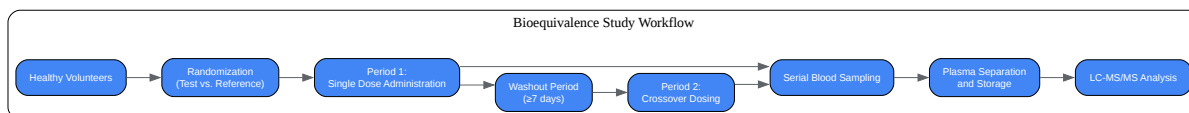
Table 3: Extraction Recovery

Analyte	Mean Extraction Recovery (%)	Reference
Oseltamivir	94.4	[1][7][9]
Oseltamivir Carboxylate	92.7	[1][7][9]
Oseltamivir	≥89	[12]

Experimental Protocols

Bioequivalence Study Design

A typical bioequivalence study for oseltamivir phosphate is a single-dose, randomized, two-period, two-sequence, crossover study conducted in healthy adult subjects under fasting conditions.[5][6][13] A washout period of at least 7 days is generally sufficient to prevent carry-over effects.[13] Blood samples are collected at predefined time points to adequately characterize the pharmacokinetic profiles of both the parent drug and its active metabolite.[4][6]



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Caption: Workflow of a typical crossover bioequivalence study.

Sample Preparation: Solid-Phase Extraction (SPE)

This protocol is based on a method described for the simultaneous determination of oseltamivir and oseltamivir carboxylate in human plasma.[1]

- Plasma Sample Preparation:
 - Thaw frozen human plasma samples at room temperature.
 - Vortex the samples to ensure homogeneity.
 - Pipette 200 µL of plasma into a pre-labeled tube.
- Internal Standard Spiking:
 - Add a known amount of Oseltamivir-d3 and Oseltamivir Carboxylate-d3 working solution to each plasma sample, except for blank samples.
- SPE Cartridge Conditioning:
 - Condition a solid-phase extraction cartridge (e.g., Orochem DVB-LP) with methanol followed by water.
- Sample Loading:
 - Load the plasma sample onto the conditioned SPE cartridge.

- Washing:
 - Wash the cartridge with an appropriate solvent to remove interfering substances.
- Elution:
 - Elute the analytes and internal standards from the cartridge using an appropriate elution solvent (e.g., a mixture of dichlorvos solution and water).[\[1\]](#)
- Sample Collection:
 - Collect the eluate in a clean tube.
- Analysis:
 - Inject an aliquot of the eluate directly into the LC-MS/MS system for analysis.

LC-MS/MS Analysis

The following is a representative set of conditions. Optimization is required for specific instrumentation.

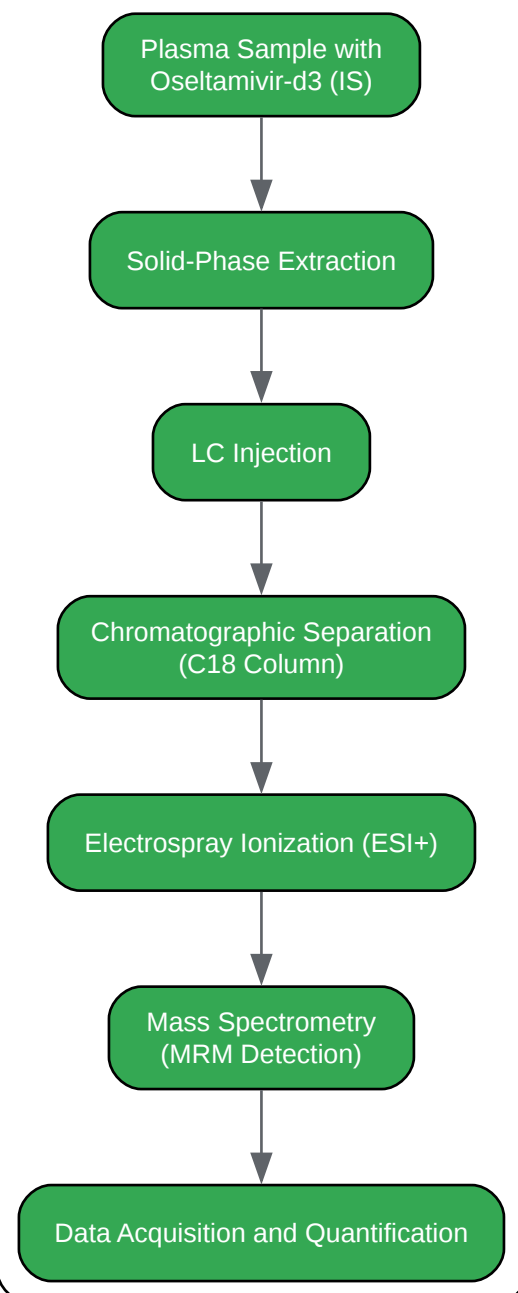
Chromatographic Conditions:

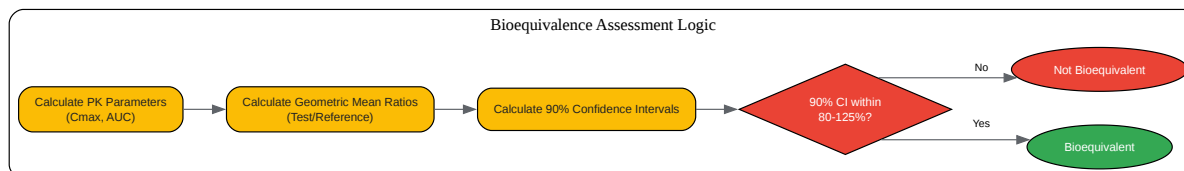
- LC System: A high-performance liquid chromatography system.
- Column: Symmetry C18 (100 mm × 4.6 mm, 5 µm) or equivalent.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Mobile Phase: A mixture of 10 mM ammonium formate and acetonitrile (e.g., 30:70, v/v).[\[1\]](#)[\[7\]](#)[\[9\]](#)
- Flow Rate: 1.0 mL/min.[\[8\]](#)
- Injection Volume: 10 µL.[\[1\]](#)
- Column Temperature: 40°C.[\[12\]](#)
- Run Time: Approximately 2.0 - 3.2 minutes.[\[1\]](#)[\[12\]](#)

Mass Spectrometric Conditions:

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).[\[1\]](#)[\[7\]](#)[\[11\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).[\[1\]](#)[\[7\]](#)[\[9\]](#)
- MRM Transitions (Example):
 - Oseltamivir: m/z 313.1 $\rightarrow$ 166.2[\[9\]](#)
 - Oseltamivir Carboxylate: m/z 285.1 $\rightarrow$ 138.1[\[9\]](#)
 - Oseltamivir-d3: (Specific m/z transition for the deuterated standard)
 - Oseltamivir Carboxylate-d3: (Specific m/z transition for the deuterated standard)

LC-MS/MS Analytical Workflow





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